

An In-depth Technical Guide to BRD7-IN-1 Free Base

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Compound of Interest

Compound Name: BRD7-IN-1 free base

Cat. No.: B12430756

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of BRD7-IN-1, a key chemical intermediate used in the development of targeted protein degraders for Bromodomain-containing protein 7 (BRD7). We will cover its chemical structure, its role in the synthesis of the PROTAC degrader VZ185, relevant biological data of its parent and derivative compounds, detailed experimental protocols for assessing target engagement, and visualizations of its synthetic lineage and related biological pathways.

Introduction to BRD7 as a Therapeutic Target

Bromodomain-containing protein 7 (BRD7) is a member of the bromodomain family of epigenetic "readers" that recognize acetylated lysine residues on histones and other proteins. As a crucial component of the PBAF (Polybromo-associated BRG1-associated factor) subclass of the SWI/SNF chromatin remodeling complex, BRD7 plays a significant role in transcriptional regulation. Its dysregulation is implicated in various diseases, particularly cancer. BRD7 has been shown to act as a tumor suppressor by interacting with key proteins like p53 and BRCA1, thereby regulating cell cycle progression and DNA repair pathways. Consequently, the development of chemical probes to modulate BRD7 function is of high interest in therapeutic research.

Chemical Structure and Properties of BRD7-IN-1

BRD7-IN-1 is a functionalized derivative of the potent dual BRD7/BRD9 inhibitor BI-7273. It serves as a critical synthetic intermediate, or "warhead," for the construction of Proteolysis Targeting Chimeras (PROTACs). Specifically, it is the precursor for the widely used BRD7/BRD9 degrader, VZ185, where it is connected via a linker to a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.

Chemical Name: 4-(3,5-Dimethoxy-4-(piperazin-1-ylmethyl)phenyl)-2-methyl-2,7-naphthyridin-1(2H)-one dihydrochloride CAS Number: 2448414-48-8

Table 1: Physicochemical Properties of BRD7-IN-1

Property	Value
Molecular Formula	C₂₂H₂₈Cl₂N₄O₃
Molecular Weight	467.39 g/mol
Appearance	Solid Powder

| Solubility | Soluble in DMSO |

Biological Activity Data

While BRD7-IN-1 is a crucial synthetic intermediate, specific biochemical data such as IC₅₀ or K_d values for this molecule are not extensively reported in the primary literature. Its utility is demonstrated through the activity of its

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